

PNU-282987 S enantiomer stability and storage conditions

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Compound of Interest

Compound Name: *PNU-282987 S enantiomer free base*

Cat. No.: *B2713730*

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PNU-282987 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of the S-enantiomer of PNU-282987.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for solid PNU-282987?

A1: For long-term storage, solid PNU-282987 should be stored at -20°C, where it is stable for at least three years.^[1] Some suppliers indicate that the compound is stable for at least four years under these conditions.^[2] For short-term storage, room temperature is also acceptable.^[3]

Q2: How should I prepare and store stock solutions of PNU-282987?

A2: PNU-282987 is soluble in several common laboratory solvents. For stock solutions, it is recommended to use fresh, anhydrous DMSO, as moisture can reduce solubility.^[1] The compound is also soluble in ethanol and 1eq. HCl.^{[2][3]} Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to one year or at -20°C for one to six months.^{[1][4]}

Q3: Is the PNU-282987 I purchased the S-enantiomer?

A3: Yes, the commonly available form of PNU-282987 is the S-enantiomer, chemically designated as N-(3R)-1-Azabicyclo[2.2.2]oct-3-yl-4-chlorobenzamide.[\[2\]](#)[\[3\]](#)

Q4: What is the stability of PNU-282987 in aqueous solutions?

A4: While PNU-282987 is soluble in PBS (pH 7.2) up to 5 mg/ml, it is generally recommended to prepare fresh aqueous solutions for immediate use.[\[2\]](#) If you need to use a water-based stock solution, it should be filtered through a 0.22 μ m filter before use.[\[4\]](#) The long-term stability in aqueous solutions is not well-documented, and it is best practice to minimize storage time.

Storage and Stability Data

Form	Storage Temperature	Duration	Solvent	Concentration
Solid	Room Temperature	Short-term	N/A	N/A
-20°C	≥ 4 years [2]	N/A	N/A	
Stock Solution	-80°C	1 year [1] [4]	DMSO, Ethanol	Up to 100 mM in DMSO [3]
-20°C	1-6 months [1] [4]	DMSO, Ethanol	Up to 53 mg/mL in Ethanol [1]	
4°C	Short-term	N/A	N/A	

Troubleshooting Guide

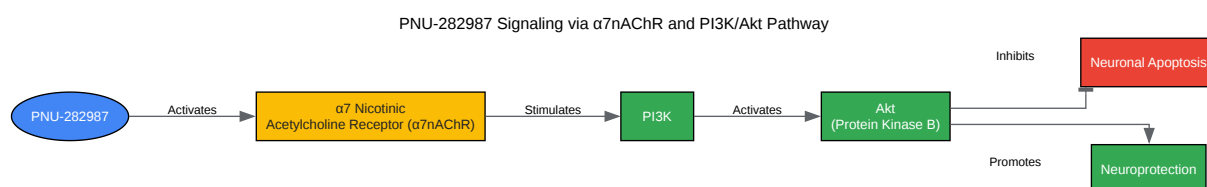
Issue	Possible Cause	Recommended Action
Inconsistent or lower than expected experimental results.	Compound degradation due to improper storage.	Ensure the solid compound and stock solutions are stored at the recommended temperatures and protected from moisture. Use fresh aliquots for each experiment to avoid freeze-thaw cycles.
Inaccurate concentration of stock solution.	Use the batch-specific molecular weight provided on the certificate of analysis for calculations. ^[3] Ensure complete dissolution of the compound when preparing stock solutions; sonication may be required for aqueous solutions. ^[4]	
Precipitation observed in stock solution upon thawing.	Solution has exceeded its stability at the storage temperature.	Prepare a fresh stock solution. If using DMSO, ensure it is anhydrous as absorbed moisture can reduce solubility. ^[1]
Reduced cell viability or unexpected off-target effects.	Solvent toxicity.	Ensure the final concentration of the solvent (e.g., DMSO) in your experimental medium is below the tolerance level for your cell line.
Compound degradation into active or toxic byproducts.	While specific degradation pathways are not well-documented, minimizing storage time of solutions and protecting them from light can reduce the risk of degradation.	

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO:

- **Determine the Mass:** Weigh out the required mass of PNU-282987 powder using an analytical balance. For example, to prepare 1 mL of a 10 mM solution (MW: 264.75 g/mol), you would need 2.6475 mg of the compound.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the solid compound in a sterile microcentrifuge tube.
- **Dissolution:** Vortex the solution until the solid is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes in sterile, light-protected tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for shorter-term storage (1-6 months).^{[1][4]}

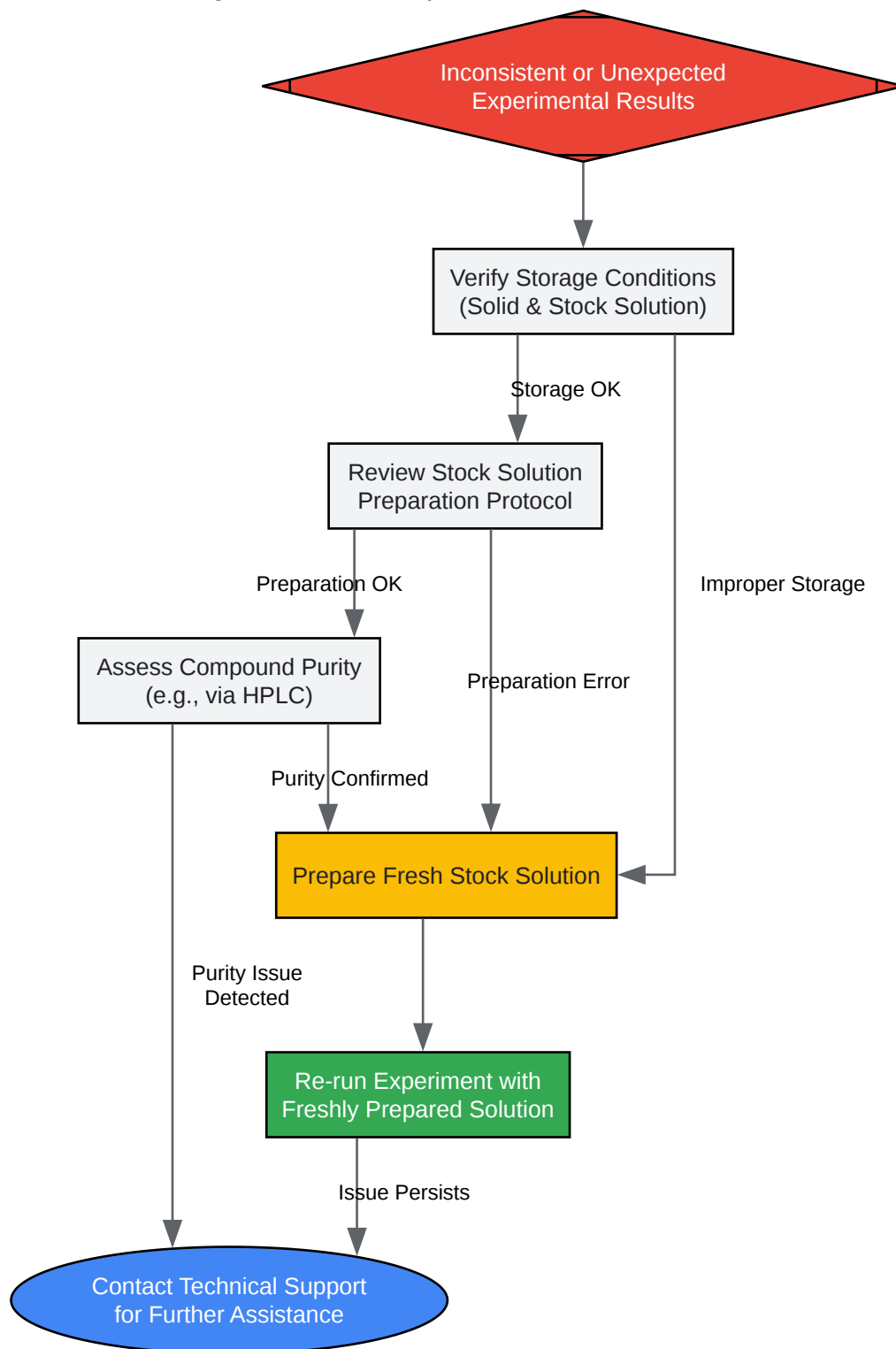
Visualizations



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Caption: PNU-282987 activates the $\alpha 7$ nAChR, initiating the PI3K/Akt signaling pathway, which promotes neuroprotection by inhibiting apoptosis.

Troubleshooting Inconsistent Experimental Results with PNU-282987

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Caption: A logical workflow for troubleshooting inconsistent experimental outcomes potentially related to PNU-282987 stability.

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